

2-Bromo-5-phenylpyridine molecular weight and formula

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Compound of Interest

Compound Name: **2-Bromo-5-phenylpyridine**

Cat. No.: **B012136**

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An In-depth Technical Guide on **2-Bromo-5-phenylpyridine**

This guide provides the fundamental molecular and chemical properties of **2-Bromo-5-phenylpyridine**, a heterocyclic aromatic compound relevant to researchers and professionals in drug development and chemical synthesis.

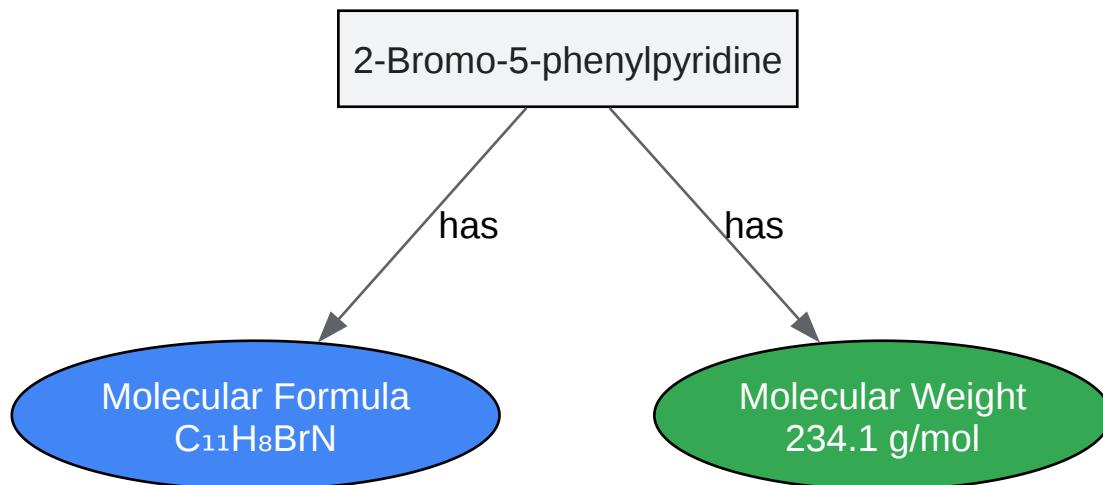
Core Molecular Data

2-Bromo-5-phenylpyridine is an organic compound featuring a pyridine ring substituted with a bromine atom and a phenyl group. Its key identifiers and molecular properties are summarized below.

Property	Value	Source
Chemical Formula	C ₁₁ H ₈ BrN	[1] [2]
Molecular Weight	234.1 g/mol	[1]
IUPAC Name	2-bromo-5-phenylpyridine	[1]
CAS Number	107351-82-6	[1]
Exact Mass	232.984 g/mol	[2]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Molecular properties of **2-Bromo-5-phenylpyridine**.

Experimental Protocols and Signaling Pathways

The concepts of experimental protocols and biological signaling pathways are not directly applicable to the intrinsic properties of a single chemical compound like **2-Bromo-5-phenylpyridine**.

- Experimental Protocols: Methodologies would be specific to a particular reaction or analysis using **2-Bromo-5-phenylpyridine** as a reagent or analyte, rather than being a property of the compound itself.
- Signaling Pathways: As a synthetic building block, **2-Bromo-5-phenylpyridine** is not known to be directly involved in biological signaling pathways. Such pathways involve complex interactions of biomolecules within a biological system.

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References

- 1. 2-BROMO-5-PHENYLPYRIDINE | CAS 107351-82-6 [matrix-fine-chemicals.com]
- 2. echemi.com [echemi.com]
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